

Application Note: Solid-Phase Extraction of Androstatrione from Human Plasma

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Compound of Interest

Compound Name: Androstatrione

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Introduction

Androstatrione (androst-4-ene-3,11,17-trione), an oxidized derivative of androstenedione, is a steroid molecule of interest in various fields of biomedical research. Accurate quantification of **Androstatrione** in plasma is crucial for understanding its physiological and pathological roles. Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of analytes from complex biological matrices like plasma prior to analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][2][3][4]} This application note provides a detailed protocol for the solid-phase extraction of **Androstatrione** from human plasma, along with expected performance data and relevant biological context.

Quantitative Data Summary

The following table summarizes typical performance data for the solid-phase extraction of steroids from plasma using methods analogous to the one described in this document. Data for structurally similar androgens are provided to indicate expected performance for **Androstatrione**.

Analyte	SPE Sorbent	Recovery (%)	RSD (%)	LLOQ (pg/mL)	Reference
Androstenedione	Oasis PRiME HLB	High (not specified)	<10.1 (inter-day precision)	50	[5]
Androstenedione	SOLA μ HRP	Not specified	Not specified	1	[6]
Testosterone	SOLA μ HRP	95	Not specified	2	[6]
17-OH progesterone	SOLA μ HRP	Not specified	Not specified	5	[6]
Cortisol	Oasis PRiME HLB	High (not specified)	Not specified	Not specified	[5]
Various Steroids	C18	87 - 101	≤ 8.25	Not specified	[2]
11 Steroid Panel	SOLA μ HRP	42 - 95	Not specified	1 - 10	[6]

Experimental Protocol: Solid-Phase Extraction of Androstatrione from Plasma

This protocol is adapted from established methods for the extraction of androstenedione and other steroids from human plasma and is suitable for subsequent LC-MS/MS analysis.[\[5\]](#)[\[6\]](#)

Materials:

- Human plasma (collected in K2-EDTA tubes)
- Androstatrione** certified reference standard
- Internal Standard (IS): **Androstatrione-d7** or a structurally similar deuterated steroid
- Methanol (LC-MS grade)

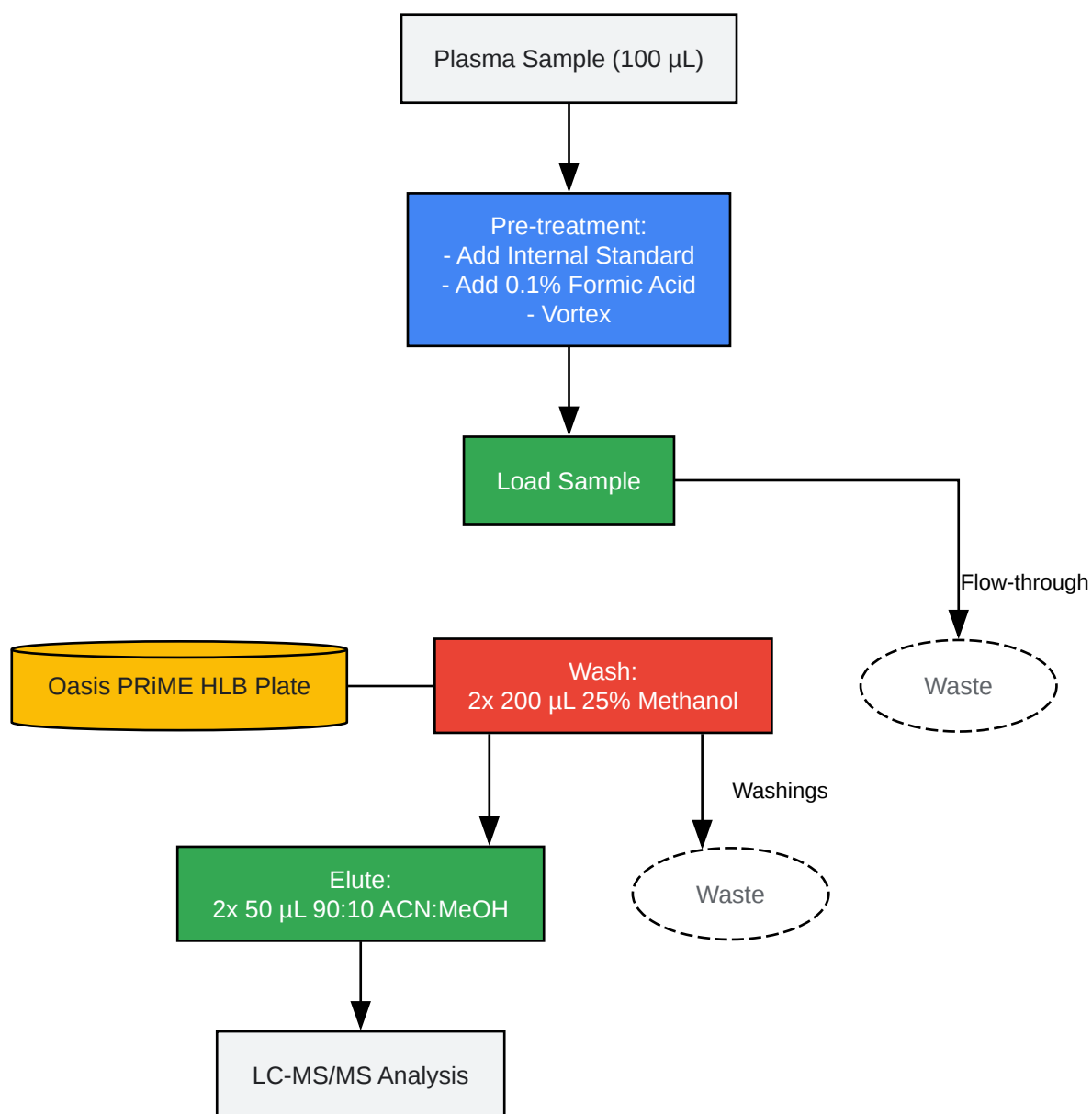
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (reagent grade)
- Oasis PRiME HLB μ Elution Plate (or similar hydrophilic-lipophilic balanced SPE plate)
- 96-well collection plate
- Positive pressure manifold or vacuum manifold
- Microcentrifuge
- Vortex mixer

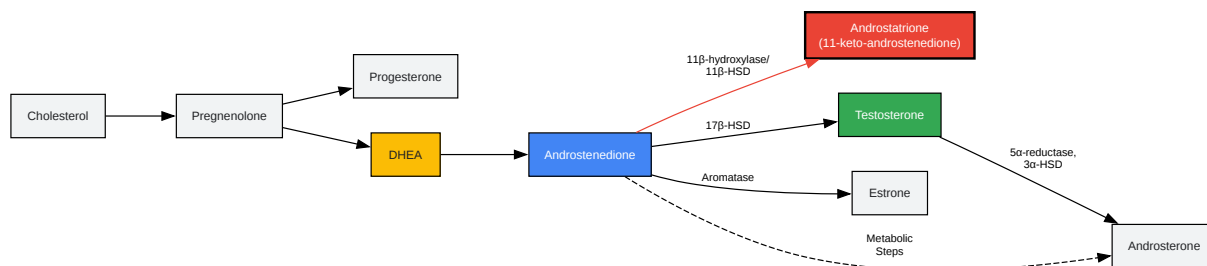
Procedure:

- Sample Pre-treatment:
 1. Thaw frozen plasma samples at room temperature.
 2. Vortex the samples to ensure homogeneity.
 3. Centrifuge the plasma at 13,000 x g for 5 minutes to pellet any particulate matter.
 4. In a clean microcentrifuge tube, combine 100 μ L of the plasma supernatant with an appropriate volume of the internal standard working solution.
 5. Add 200 μ L of 0.1% formic acid in water to the plasma/IS mixture.
 6. Vortex for 30 seconds.
- Solid-Phase Extraction (using Oasis PRiME HLB): Note: Oasis PRiME HLB plates do not require conditioning and equilibration steps, which simplifies the workflow.^[5]
 1. Place the Oasis PRiME HLB μ Elution plate on the manifold.

2. Load: Directly load the entire pre-treated sample from step 1.6 onto the SPE plate. Apply gentle vacuum or positive pressure to slowly draw the sample through the sorbent.
 3. Wash: Wash the sorbent with 200 μ L of 25% methanol in water. Apply vacuum or positive pressure to pass the wash solvent through the plate. Repeat the wash step.
 4. Elute: Place a clean 96-well collection plate inside the manifold. Elute the analytes with two aliquots of 50 μ L of 90:10 acetonitrile:methanol.
 5. Final Preparation: Add 50 μ L of water to the eluate in the collection plate to make the final composition compatible with reversed-phase LC systems.
- Analysis:
 - The sample is now ready for injection into an LC-MS/MS system for the quantification of **Androstatrione**.

Visualizations





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